

A Comparative Guide to the Structural and Magnetic Properties of Nickel Antimonide (NiSb)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Nickel antimonide

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This guide provides a comprehensive cross-characterization of the structural and magnetic properties of **Nickel Antimonide** (NiSb). It offers a comparative analysis with related materials, supported by experimental data, and details the methodologies for key characterization techniques.

Structural Properties of NiSb

Nickel antimonide (NiSb) crystallizes in a hexagonal structure.[1][2] This crystal structure is a key determinant of its physical and chemical properties. The primary technique for elucidating this structure is X-ray Diffraction (XRD).

Table 1: Crystallographic Data for NiSb

Property	Value	Reference
Crystal System	Hexagonal	[1]
Space Group	P6 ₃ /mmc (No. 194)	[1] [2]
Lattice Parameters	$a = 3.93 \text{ \AA}$, $c = 5.12 \text{ \AA}$	[1]
Ni-Sb Bond Length	2.60 \AA	[1]
Coordination	Ni is bonded to six equivalent Sb atoms.	[1]

Magnetic Properties of NiSb

The magnetic nature of NiSb is complex, with some sources indicating it as non-magnetic in its bulk form, while others suggest the presence of magnetic behavior, particularly in nanostructured forms or as part of more complex alloys.[\[1\]](#)[\[3\]](#)[\[4\]](#) For instance, nanoporous NiSb has been noted for its electrocatalytic applications, which can be influenced by surface electronic and magnetic properties.[\[3\]](#)

While the Materials Project database classifies bulk NiSb as non-magnetic with a total magnetization of zero, studies on various Ni-Sb compounds have revealed diverse magnetic phenomena.[\[1\]](#)[\[4\]](#) This highlights the sensitivity of magnetic properties to stoichiometry and morphology.

Comparison with Related Nickel Antimonide Compounds

To better understand the properties of NiSb, it is useful to compare it with other nickel-antimony compounds where the magnetic properties are more pronounced.

Table 2: Comparison of Structural and Magnetic Properties of NiSb and Related Compounds

Compound	Crystal Structure & Space Group	Magnetic Ordering Temperature (T _n)	Magnetic Behavior	References
NiSb	Hexagonal, P6 ₃ /mmc	Not definitively established	Generally considered non-magnetic in bulk	[1][2]
NiSb ₂ O ₆	Trirutile-type, P4 ₂ /mmn	6.7 K	Antiferromagnetic	[5][6][7]
Ni ₃ InSb	Orthorhombic, Pnma	Below ~300 K	Spin-glass or spin-disorder-like	[8][9]
Ba ₃ NiSb ₂ O ₉	-	13.5 K	Antiferromagnetic	[10]

This comparison illustrates that the addition of other elements, such as oxygen or indium, significantly alters the crystal structure and leads to the emergence of distinct magnetic ordering phenomena.

Experimental Protocols

The characterization of NiSb and related materials relies on a suite of complementary experimental techniques.

4.1 X-Ray Diffraction (XRD)

- Purpose: To determine the crystal structure, lattice parameters, and phase purity of the material.
- Methodology: A powdered sample of NiSb is irradiated with a monochromatic X-ray beam. The diffracted X-rays are detected at various angles (2θ). The resulting diffraction pattern, a plot of intensity versus 2θ , contains peaks at specific angles that are characteristic of the material's crystal lattice. By analyzing the peak positions and intensities, the crystal structure and lattice parameters can be determined using Bragg's Law and Rietveld refinement.

4.2 Neutron Diffraction

- Purpose: To precisely determine the atomic and magnetic structure of a material.[11][12][13] Neutrons are particularly sensitive to the positions of light elements and can interact with magnetic moments in the material.[12]
- Methodology: A beam of thermal or cold neutrons is directed at the sample.[11] The scattered neutrons are detected to produce a diffraction pattern. For magnetic structure determination, the experiment is often performed at temperatures below the magnetic ordering temperature. The magnetic scattering of neutrons provides information on the arrangement and orientation of magnetic moments in the crystal lattice.[12]

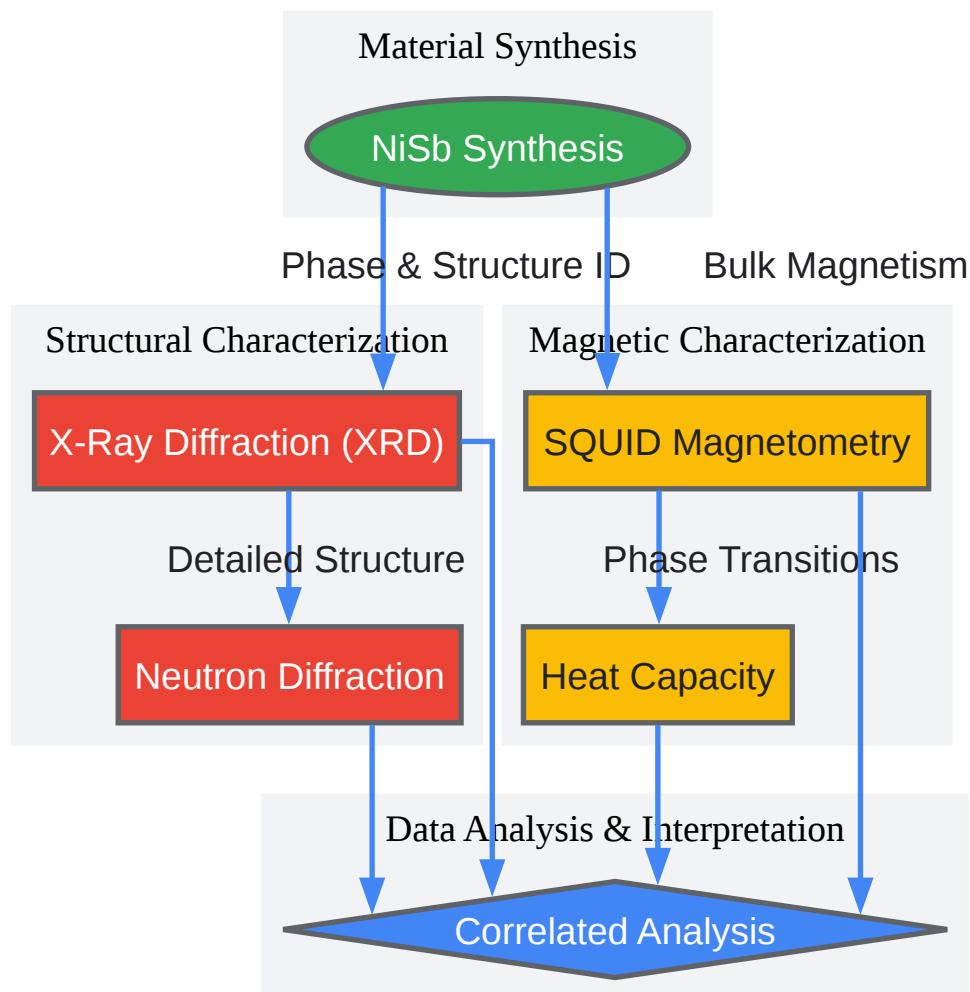
4.3 Superconducting Quantum Interference Device (SQUID) Magnetometry

- Purpose: To measure the magnetic properties of a material with high sensitivity, including magnetization as a function of temperature and applied magnetic field.[14][15][16]
- Methodology: The sample is placed within a superconducting pickup coil inside the magnetometer. A magnetic field is applied, and the sample's magnetic moment induces a current in the pickup coil. The SQUID, an extremely sensitive detector of magnetic flux, measures this current.[14] Measurements can be performed over a wide range of temperatures (e.g., 1.8 K to 400 K) and magnetic fields.[16][17] This allows for the determination of magnetic susceptibility, hysteresis loops, and magnetic transition temperatures.

4.4 Heat Capacity Measurement (Calorimetry)

- Purpose: To measure the specific heat capacity of a material as a function of temperature. Anomalies in the heat capacity, such as sharp peaks, can indicate phase transitions, including magnetic ordering.[6][18][19]
- Methodology: A known amount of heat is supplied to the sample, and the resulting change in temperature is measured.[19] For magnetic studies, the magnetic contribution to the heat capacity is often isolated by subtracting the lattice contribution, which can be estimated by measuring a non-magnetic analogue of the material.[6]

Visualizations



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Caption: Experimental workflow for NiSb characterization.



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- To cite this document: BenchChem. [A Comparative Guide to the Structural and Magnetic Properties of Nickel Antimonide (NiSb)]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b079329#cross-characterization-of-nisb-structural-and-magnetic-properties>]

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